

Personal protective equipment for handling MCTR3

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Compound of Interest

Compound Name: **MCTR3**

Cat. No.: **B12295028**

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Essential Safety and Handling Guide for MCTR3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **MCTR3** (Maresin Conjugate in Tissue Regeneration 3). The following procedures for personal protective equipment, operational handling, and disposal are designed to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

As a bioactive lipid, **MCTR3** should be handled with care to avoid inhalation, ingestion, and contact with skin and eyes.^[1] The following personal protective equipment is mandatory when handling **MCTR3**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be worn at all times to protect from splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable gloves should be used to prevent skin contact.
Body Protection	Laboratory Coat	A lab coat is required to protect clothing and skin from potential spills.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **MCTR3** and to ensure the safety of laboratory personnel.

Handling:

- Avoid Aerosolization: All procedures should be performed carefully to minimize the creation of splashes or aerosols.[\[2\]](#)
- Mechanical Pipetting: Do not pipette by mouth. Only use mechanical pipetting devices.[\[2\]](#)
- Ventilation: Handle in a well-ventilated area. For procedures that may generate aerosols, a fume hood is recommended.
- Hygiene: Always wash hands thoroughly after handling **MCTR3**, after removing gloves, and before leaving the laboratory.[\[2\]](#)

Storage:

- **MCTR3** is typically supplied as a solution in an organic solvent, such as ethanol.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- It should be stored in a glass container with a Teflon-lined closure at $-20^{\circ}\text{C} \pm 4^{\circ}\text{C}$.[\[6\]](#)
- To prevent degradation, it is recommended to overlay the solution with an inert gas like argon or nitrogen.[\[6\]](#)
- Avoid storing organic solutions of lipids in plastic containers, as this can lead to leaching of impurities.[\[6\]](#)

Disposal Plan

Waste containing **MCTR3** must be disposed of in accordance with local, state, and federal regulations.

- Contaminated Materials: All disposable materials that have come into contact with **MCTR3**, such as pipette tips and gloves, should be collected in a designated biohazard bag and disposed of as chemical waste.

- Liquid Waste: Unused solutions of **MCTR3** should be collected in a designated chemical waste container. Do not pour down the drain.
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as chemical waste before the container is discarded.

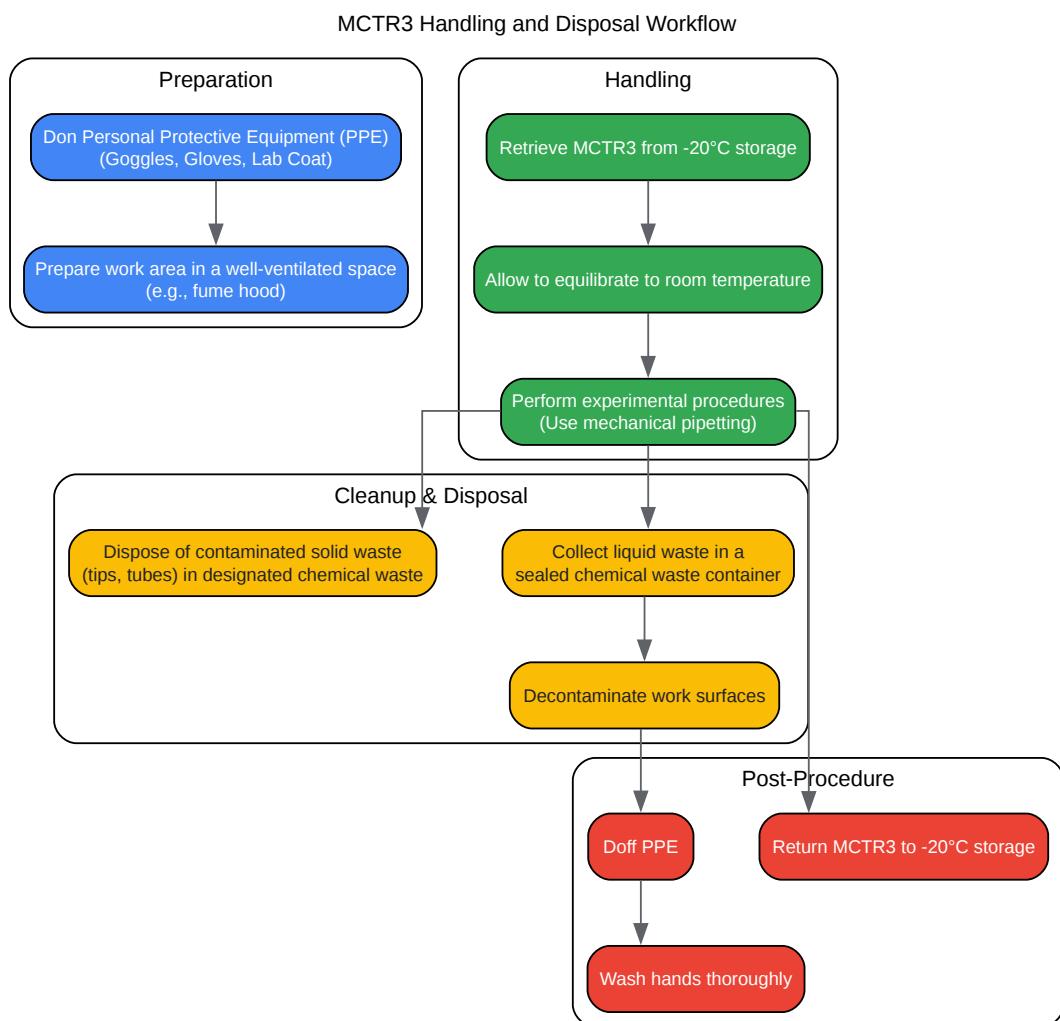
Experimental Protocols

Detailed experimental protocols using **MCTR3** can be found in the following publications:

- In vitro studies on macrophage and neutrophil function: Dalli J, et al. (2016). Identification and Actions of a Novel Third Maresin Conjugate in Tissue Regeneration: **MCTR3**. *PLoS One*, 11(2):e0149319.
- In vivo studies in a mouse model of acute lung injury: Zhuang R, et al. (2021). **MCTR3** reduces LPS-induced acute lung injury in mice via the ALX/PINK1 signaling pathway. *Int Immunopharmacol*, 90:107142.

Visualizing the MCTR3 Handling Workflow

The following diagram outlines the standard operating procedure for safely handling **MCTR3** in a laboratory setting.



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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **MCTR3**.

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References

- 1. cdn.caymancell.com [cdn.caymancell.com]
- 2. ethz.ch [ethz.ch]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. avantiresearch.com [avantiresearch.com]
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